

# FIIN-3: A Technical Guide to a Covalent FGFR/EGFR Inhibitor

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#### **Abstract**

**FIIN-3** is a potent, irreversible dual inhibitor of Fibroblast Growth Factor Receptors (FGFRs) and Epidermal Growth Factor Receptor (EGFR).[1][2] Its covalent mechanism of action, targeting a conserved cysteine residue within the ATP-binding pocket of FGFRs, allows it to overcome resistance to first-generation FGFR inhibitors.[1][3] This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **FIIN-3**. It includes detailed experimental protocols for key assays and visual representations of its mechanism of action and relevant signaling pathways to support further research and drug development efforts.

## **Chemical Structure and Properties**

**FIIN-3** is a complex small molecule with the IUPAC name N-(4-((3-(2,6-dichloro-3,5-dimethoxyphenyl)-1-(6-((4-(4-methylpiperazin-1-yl)phenyl)amino)pyrimidin-4-yl)ureido)methyl)phenyl)acrylamide. Its chemical and physical properties are summarized in the table below.



| Property          | Value  | Reference |
|-------------------|--|-----------|
| IUPAC Name        | N-(4-((3-(2,6-dichloro-3,5-dimethoxyphenyl)-1-(6-((4-(4-methylpiperazin-1-yl)phenyl)amino)pyrimidin-4-yl)ureido)methyl)phenyl)acrylamide | N/A       |
| CAS Number        | 1637735-84-2   | [4]       |
| Molecular Formula | C34H36Cl2N8O4  | N/A       |
| Molecular Weight  | 691.61 g/mol   | [4]       |
| SMILES            | C=CC(=O)Nc1ccc(CN(C(=O)N<br>c2c(Cl)c(OC)cc(OC)c2Cl)c2nc<br>nc(Nc3ccc(N4CCN(C)CC4)cc3<br>)c2)cc1  | N/A       |
| Solubility        | Soluble in DMSO (100 mg/mL)  | [4]       |

#### **Mechanism of Action**

**FIIN-3** is an irreversible inhibitor that forms a covalent bond with a non-catalytic cysteine residue located in the P-loop of the ATP binding site of FGFRs.[2][3] This covalent modification is achieved through its acrylamide "warhead" and allows **FIIN-3** to maintain potent inhibition even against FGFR gatekeeper mutations that confer resistance to reversible inhibitors.[1] Notably, **FIIN-3** also demonstrates the ability to covalently inhibit EGFR by targeting a distinct cysteine residue, highlighting its dual inhibitory activity.[1]

The co-crystal structure of **FIIN-3** in complex with FGFR4 V550L (a gatekeeper mutant) has been elucidated (PDB ID: 4R6V), providing a detailed view of its binding mode.[1][5]

### **FGFR Signaling Pathway and FIIN-3 Inhibition**

The Fibroblast Growth Factor Receptor (FGFR) signaling pathway plays a critical role in cell proliferation, differentiation, and survival. Its dysregulation is implicated in various cancers. The pathway is initiated by the binding of FGF ligands and heparan sulfate proteoglycans (HSPGs)

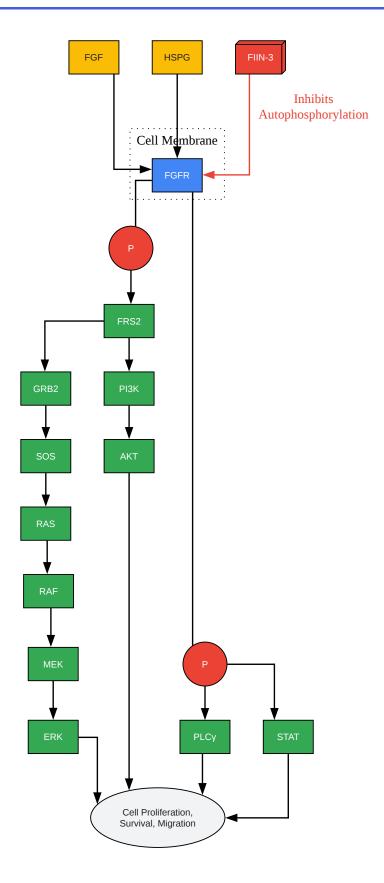




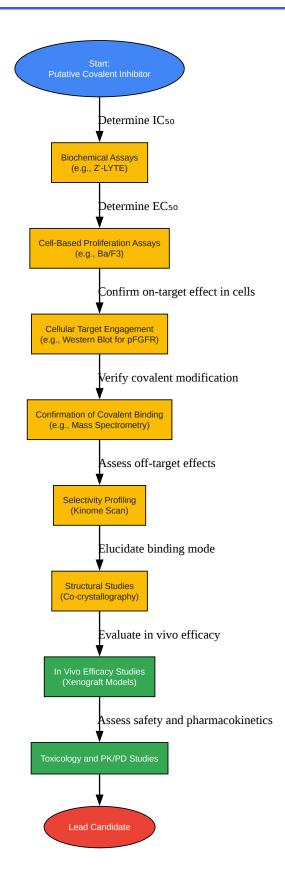


to the extracellular domain of FGFR, leading to receptor dimerization and autophosphorylation of the intracellular kinase domains. This activation triggers downstream signaling cascades, including the RAS-MAPK and PI3K-AKT pathways.[6][7][8] **FIIN-3** exerts its therapeutic effect by blocking the initial ATP-dependent autophosphorylation step, thereby inhibiting all subsequent downstream signaling.









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